

# Physical properties of 3,3-Dimethylbutyryl chloride (boiling point, density)

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## Compound of Interest

Compound Name: 3,3-Dimethylbutyryl chloride

Cat. No.: B1293684

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## Technical Guide: Physical Properties of 3,3-Dimethylbutyryl Chloride

### Abstract

This technical guide provides a focused examination of the key physical properties of **3,3-Dimethylbutyryl chloride** (also known as tert-butylacetyl chloride), a crucial reagent and building block in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document compiles and presents literature-reported values for its boiling point and density. Furthermore, it outlines standardized, detailed experimental protocols for the accurate determination of these properties, tailored to the compound's reactive nature. The methodologies are presented to ensure reproducibility and precision in a laboratory setting.

### Core Physical Properties

**3,3-Dimethylbutyryl chloride** is a colorless to light yellow liquid under standard conditions. It is characterized by its reactivity, particularly its sensitivity to moisture, which necessitates careful handling under anhydrous conditions. The primary physical constants, boiling point and density, are critical for its purification by distillation and for various stoichiometric calculations in reaction design.

### Data Presentation

The following table summarizes the reported physical properties of **3,3-Dimethylbutyryl chloride** from various chemical data sources. The ranges provided reflect minor variations in experimental conditions and measurement purity across different literature sources.

Physical Property	Value	Temperature (°C)	Pressure	Notes	Citations
Boiling Point	127 - 129 °C	-	Atmospheric	The most commonly cited range.	[1][2][3][4]
	132 °C	-	Atmospheric		[5]
	129 - 130 °C	-	Atmospheric		[6]
	127 - 130 °C	-	Atmospheric	Composite range from multiple sources.	[7][8]
Density	0.969 g/mL	25 °C	-		[1][2][3][4]
	0.964 g/cm <sup>3</sup>	20 °C	-		[6]
Specific Gravity	0.97	20/20 °C	-	Ratio of density to water at 20°C.	[5]

## Experimental Protocols

The following sections detail the standard operating procedures for the experimental determination of the boiling point and density of **3,3-Dimethylbutyryl chloride**. Given the compound's reactivity with water, all glassware must be oven-dried and all procedures must be conducted under a dry, inert atmosphere (e.g., nitrogen or argon).

### Determination of Boiling Point by Distillation

This method is suitable for determining the boiling point of a purified sample of the compound at atmospheric pressure. The process relies on simple distillation, where the boiling point is the

temperature at which the liquid and vapor phases are in equilibrium.

#### Apparatus:

- Round-bottom flask (25 mL or 50 mL)
- Distillation head (Claisen adapter) with a port for a thermometer
- Liebig condenser
- Receiving flask
- Calibrated thermometer (-10 to 200 °C range)
- Heating mantle with a magnetic stirrer and stir bar
- Boiling chips or a magnetic stir bar
- Inert gas source (Nitrogen or Argon) with a bubbler outlet

#### Procedure:

- Setup: Assemble the distillation apparatus in a fume hood. Ensure all glassware is thoroughly dried. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.
- Sample Preparation: Charge the round-bottom flask with 5-10 mL of **3,3-Dimethylbutyryl chloride** and add a few boiling chips or a magnetic stir bar.
- Inert Atmosphere: Flush the apparatus with dry nitrogen or argon. Maintain a slight positive pressure throughout the experiment, vented through a mineral oil bubbler.
- Heating: Begin gentle heating of the flask using the heating mantle. If using a stir bar, ensure moderate stirring is active.
- Equilibrium: Heat the liquid until it boils and a steady reflux ring of condensate is observed rising on the walls of the flask.

- **Measurement:** Continue heating until the vapor temperature stabilizes. Record the temperature at which there is a constant drip of distillate from the condenser into the receiving flask. This stable temperature is the observed boiling point.
- **Pressure Correction:** Record the ambient atmospheric pressure from a laboratory barometer. If the pressure deviates significantly from standard pressure (760 mmHg), the boiling point may be corrected using a nomograph or the Clausius-Clapeyron relation.

## Determination of Density by Pycnometer

The pycnometer method provides a highly accurate means of determining the density of a liquid by precisely measuring the mass of a known volume.

Apparatus:

- Gay-Lussac type pycnometer (specific gravity bottle) with a capillary stopper (e.g., 10 mL or 25 mL)
- Analytical balance (readable to  $\pm 0.0001$  g)
- Constant temperature water bath
- Calibrated thermometer

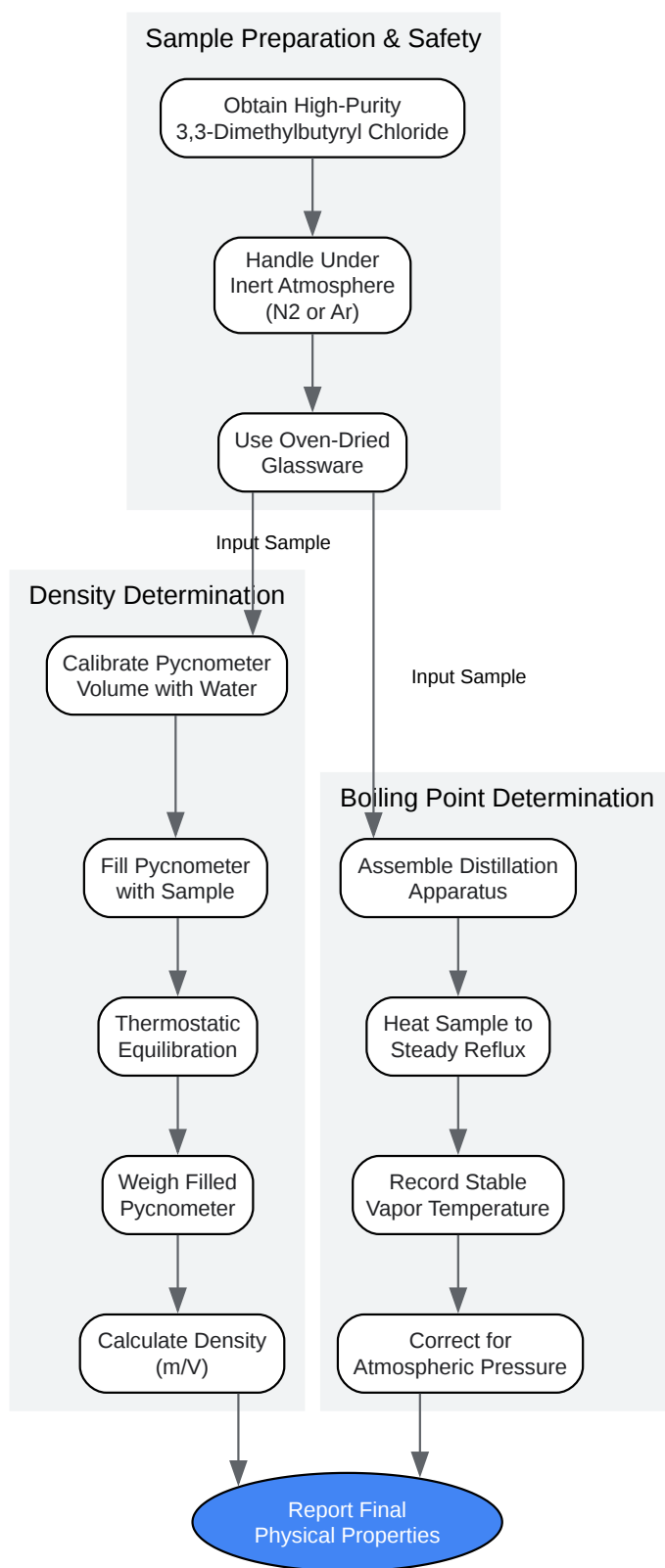
Procedure:

- **Pycnometer Preparation:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and dry it completely in an oven. Allow it to cool to room temperature in a desiccator.
- **Mass of Empty Pycnometer:** Carefully weigh the dry, empty pycnometer with its stopper on the analytical balance. Record this mass as  $m_1$ .
- **Pycnometer Calibration (Determination of Volume):**
  - Fill the pycnometer with deionized, degassed water of a known temperature (e.g., 25.0 °C).

- Insert the stopper, allowing excess water to exit through the capillary.
- Place the filled pycnometer in a constant temperature water bath set to the desired temperature (e.g., 25.0 °C) for at least 20 minutes to allow for thermal equilibrium.
- Remove the pycnometer, carefully dry the exterior, and weigh it. Record this mass as  $m_2$ .
- Calculate the volume of the pycnometer ( $V$ ) using the known density of water ( $\rho_{\text{water}}$ ) at the measured temperature:  $V = (m_2 - m_1) / \rho_{\text{water}}$
- Measurement with **3,3-Dimethylbutyryl Chloride**:
  - Thoroughly dry the calibrated pycnometer.
  - In a fume hood and under an inert atmosphere (e.g., inside a glove box), fill the pycnometer with **3,3-Dimethylbutyryl chloride**.
  - Insert the stopper, allowing the excess liquid to expel.
  - Bring the filled pycnometer to the same equilibrium temperature as used for calibration (25.0 °C) in the water bath.
  - Remove the pycnometer, carefully clean and dry the exterior, and weigh it. Record this mass as  $m_3$ .
- Density Calculation:
  - Calculate the mass of the **3,3-Dimethylbutyryl chloride** ( $m_{\text{sample}}$ ):  $m_{\text{sample}} = m_3 - m_1$
  - Calculate the density of the sample ( $\rho_{\text{sample}}$ ) at the specified temperature:  $\rho_{\text{sample}} = m_{\text{sample}} / V$

## Visualization of Experimental Workflow

The logical flow for determining the physical properties of a chemical substance like **3,3-Dimethylbutyryl chloride** can be visualized as a structured workflow, from sample acquisition to final data reporting.



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Caption: Workflow for Physical Property Determination.

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